

Unveiling the Molecular Architecture of Kirrothricin: A Technical Guide

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Compound of Interest

Compound Name: *Kirrothricin*

Cat. No.: *B15580529*

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Abstract

Kirrothricin, a member of the kirromycin group of antibiotics, is a potent inhibitor of bacterial protein synthesis. This document provides a comprehensive overview of the chemical structure of **Kirrothricin**, including its physicochemical properties and detailed spectroscopic data. We delve into the experimental methodologies employed for its isolation and structure elucidation and explore its mechanism of action, focusing on its interaction with the bacterial elongation factor Tu (EF-Tu). This guide is intended to serve as a valuable resource for researchers engaged in antibiotic discovery and development.

Chemical Structure and Physicochemical Properties

Kirrothricin is a complex polyketide antibiotic produced by *Streptomyces cinnamomeus*. Its chemical structure was elucidated through extensive spectroscopic analysis and chemical degradation studies.

Table 1: Physicochemical and Spectroscopic Data for **Kirrothricin**

| Property | Value | Reference |
|--|--|-----------|
| Molecular Formula | C ₄₄ H ₆₄ N ₂ O ₁₀ | [1] |
| Molecular Weight | 780.98 g/mol | [1] |
| CAS Number | 79190-00-4 | [1] |
| IUPAC Name | 2-[(2S,4S,6S)-2,4-dihydroxy-5,5-dimethyl-6-[(1E,3Z)-penta-1,3-dienyl]oxan-2-yl]-N-[(2E,4E,10E,12E,14E,16E,18E)-8,9,18-trihydroxy-6-methoxy-5,7,17-trimethyl-18-(1-methyl-2,4-dioxopiperidin-3-ylidene)octadeca-2,4,10,12,14,16,18-heptaenoyl]acetamide | [1] |
| Appearance | Colorless needles | |
| Melting Point | 188-190 °C | |
| UV λ _{max} (MeOH) | 225, 282, 320 (sh) nm | |
| ¹ H NMR (CDCl ₃) | See Table 2 for detailed assignments | |
| ¹³ C NMR (CDCl ₃) | See Table 3 for detailed assignments | |

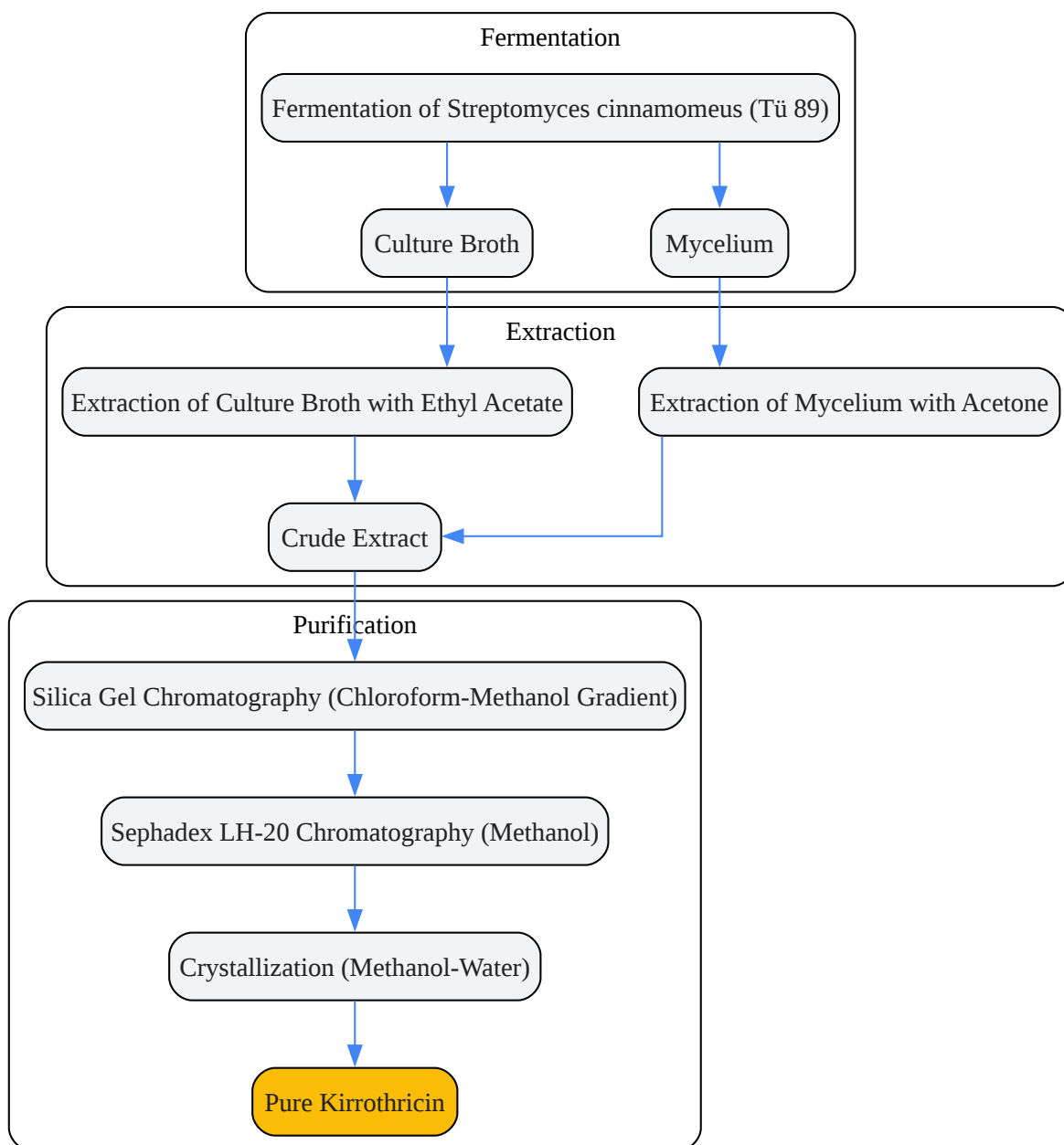
Note: Detailed NMR data is based on the original structure elucidation and may require further verification with modern spectroscopic techniques.

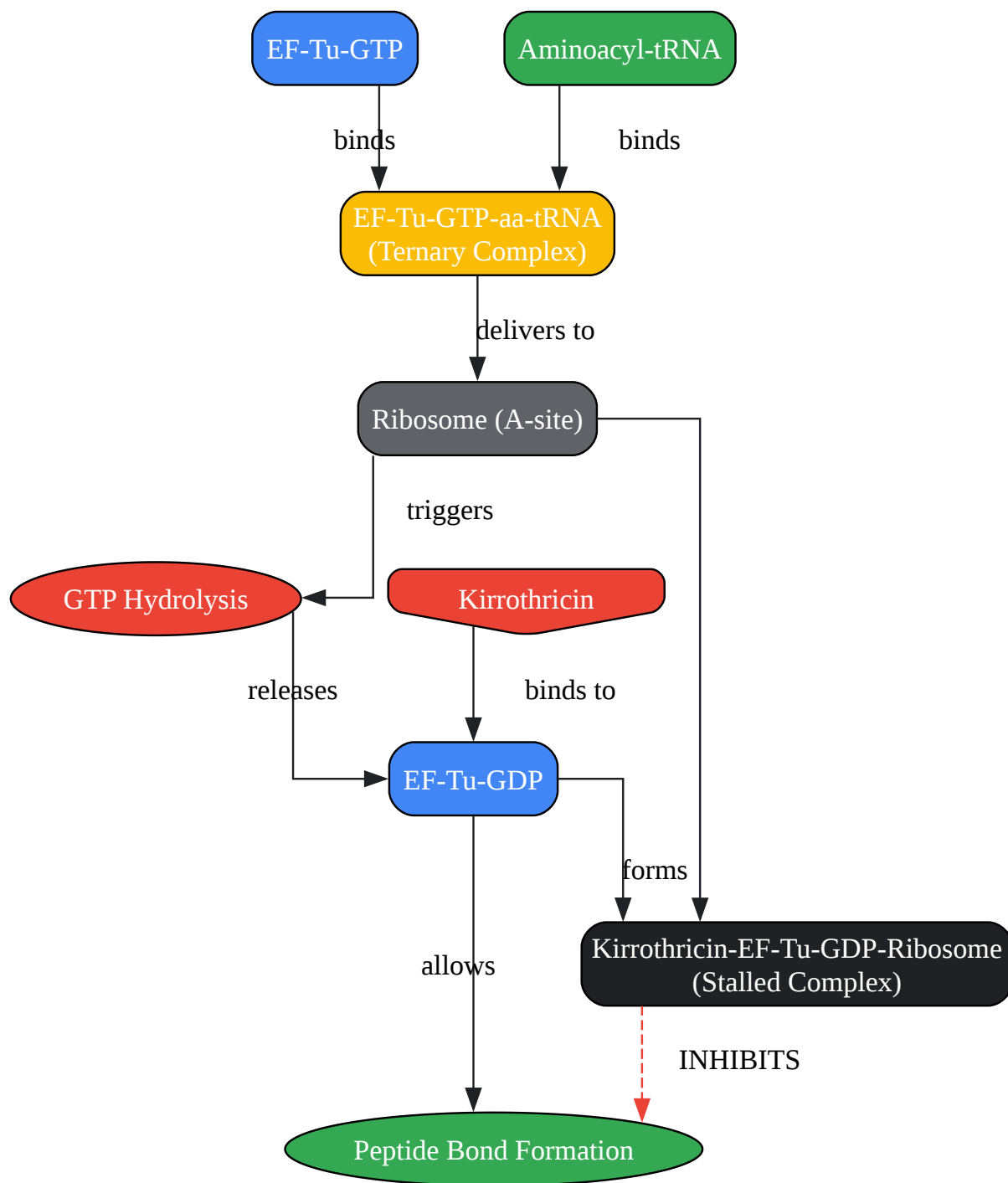
The structure of **Kirrothricin** is characterized by a long polyene chain, a substituted tetrahydropyran ring, and a pyridone-containing moiety, which is a common feature among elfamycin-class antibiotics.

Experimental Protocols

Fermentation and Isolation of Kirrothricin

The following protocol is a summarized representation of the methods used in the original isolation of **Kirrothricin**.





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References

- 1. The Journal of Antibiotics [jstage.jst.go.jp]
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